

14-Benzoylneoline: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: 14-Benzoylneoline

Cat. No.: B1158049

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Disclaimer: There is a significant lack of specific safety and toxicity data for **14-Benzoylneoline** in publicly available literature. This guide is based on data extrapolated from structurally related diterpenoid alkaloids, particularly Neoline and other Aconitum alkaloids. Extreme caution is advised when handling this compound.

This technical guide provides a comprehensive overview of the presumed safety, toxicity, and handling guidelines for **14-Benzoylneoline**, a diterpenoid alkaloid. The information presented is intended for researchers, scientists, and drug development professionals working with this or structurally similar compounds. Given the limited specific data on **14-Benzoylneoline**, this document heavily relies on the toxicological profiles of related Aconitum alkaloids.

Chemical and Physical Properties

While specific experimental data for **14-Benzoylneoline** is scarce, some properties can be inferred from its chemical structure and the properties of its parent compound, Neoline.

Property	Value/Information	Source
Chemical Formula	C31H43NO7	Inferred from structure
Molecular Weight	541.67 g/mol	Inferred from structure
CAS Number	99633-05-3	
Appearance	Likely a crystalline solid	General property of alkaloids
Solubility	Expected to be soluble in organic solvents like DMSO, ethanol, and chloroform. Poorly soluble in water.	General property of alkaloids

Presumed Toxicity and Mechanism of Action

14-Benzoylneoline belongs to the aconitine family of diterpenoid alkaloids, which are known for their high toxicity. The primary mechanism of toxicity for these compounds is their action on voltage-sensitive sodium channels in excitable tissues like the myocardium, nerves, and muscles.

Mechanism of Toxicity: Aconitum alkaloids bind to site 2 of the open state of voltage-sensitive sodium channels, leading to their persistent activation. This disrupts normal cellular function by causing a continuous influx of sodium ions, which in turn leads to:

- **Cardiotoxicity:** Arrhythmias, ventricular tachycardia, and potentially fatal ventricular fibrillation.
- **Neurotoxicity:** Paresthesia (tingling and numbness), muscle weakness, and in severe cases, respiratory paralysis.

The toxic effects of Aconitum alkaloids are known to primarily impact the central nervous system, heart, and muscle tissues.

Quantitative Toxicological Data (Extrapolated)

Direct LD50 or other quantitative toxicity data for **14-Benzoylneoline** are not available. The following table provides data for related Aconitum alkaloids to give an indication of the

expected high toxicity.

Compound	Test Animal	Route of Administration	LD50	Source
Aconitine	Mouse	Intravenous	0.056 mg/kg	
Aconitine	Human	Oral (estimated fatal dose)	2 mg (total dose)	
Mesaconitine	Mouse	Intravenous	0.19 mg/kg	General alkaloid data
Hypaconitine	Mouse	Intravenous	0.27 mg/kg	General alkaloid data

Based on these values, it should be assumed that **14-Benzoylneoline** is extremely toxic, with a lethal dose in the microgram to low milligram per kilogram range.

Experimental Protocols

Due to the lack of specific studies on **14-Benzoylneoline**, the following are generalized experimental protocols commonly used to assess the toxicity of novel compounds, which would be applicable.

In Vitro Cytotoxicity Assay (MTT Assay)

Objective: To determine the concentration of **14-Benzoylneoline** that inhibits cell growth by 50% (IC50) in a human cell line (e.g., HEK293 or a relevant cancer cell line).

Methodology:

- Cell Culture: Culture the chosen cell line in appropriate media and conditions until confluent.
- Plating: Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Prepare a serial dilution of **14-Benzoylneoline** in the cell culture medium. Replace the existing medium in the wells with the medium containing different

concentrations of the compound. Include a vehicle control (e.g., DMSO) and a positive control (a known cytotoxic agent).

- Incubation: Incubate the plates for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or isopropanol with HCl) to dissolve the formazan crystals.
- Absorbance Reading: Measure the absorbance of each well at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration compared to the vehicle control. Determine the IC50 value by plotting a dose-response curve.

Acute Toxicity Study in Rodents (Up-and-Down Procedure)

Objective: To estimate the acute oral LD50 of **14-Benzoylneoline** in a rodent model (e.g., rats or mice).

Methodology:

- Animal Acclimatization: Acclimate the animals to the laboratory conditions for at least one week before the study.
- Dose Preparation: Prepare a solution or suspension of **14-Benzoylneoline** in a suitable vehicle.
- Dosing: Administer a single oral dose of the compound to one animal. The initial dose is selected based on any available information or, in the absence of data, a conservative starting dose.
- Observation: Observe the animal for signs of toxicity and mortality for up to 14 days.

- Sequential Dosing:
 - If the animal survives, the next animal is given a higher dose.
 - If the animal dies, the next animal is given a lower dose.
- LD50 Estimation: Continue this sequential dosing until enough data points are collected to calculate the LD50 using a statistical program designed for the up-and-down procedure.

Handling and Safety Guidelines

Due to its presumed high toxicity, **14-Benzoylneoline** should be handled with extreme caution in a controlled laboratory environment.

5.1. Personal Protective Equipment (PPE):

- Gloves: Wear two pairs of nitrile gloves. Change gloves immediately if contaminated.
- Lab Coat: A dedicated lab coat, preferably disposable, should be worn.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood. If there is a risk of aerosol generation outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges is required.

5.2. Engineering Controls:

- All work with solid or concentrated solutions of **14-Benzoylneoline** must be performed in a certified chemical fume hood to prevent inhalation exposure.
- Use a designated and clearly labeled area for working with this compound.

5.3. Spill and Decontamination Procedures:

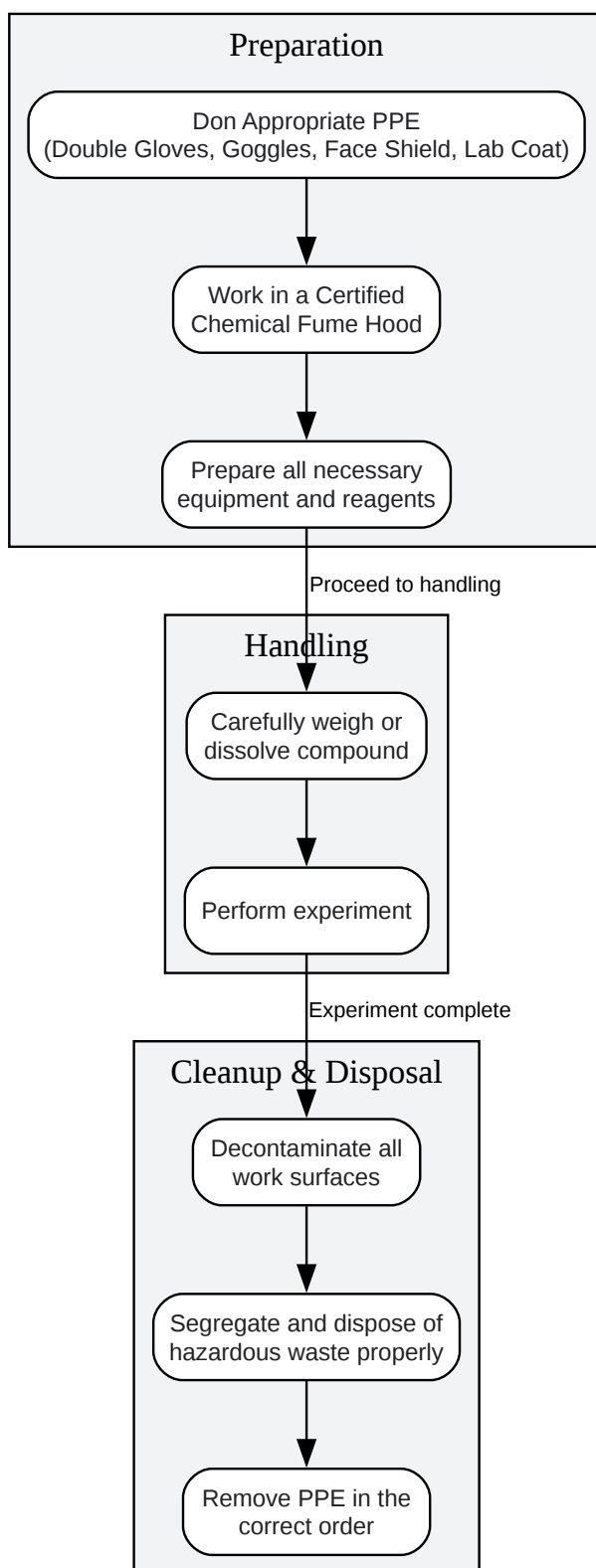
- In case of a spill, evacuate the area and prevent others from entering.
- Wear appropriate PPE, including respiratory protection, before attempting to clean the spill.

- For small spills, absorb the material with an inert absorbent (e.g., vermiculite or sand) and place it in a sealed container for hazardous waste disposal.
- Decontaminate the area with a suitable cleaning agent (e.g., a 10% bleach solution followed by a water rinse).
- For large spills, contact the institution's environmental health and safety department immediately.

5.4. Waste Disposal:

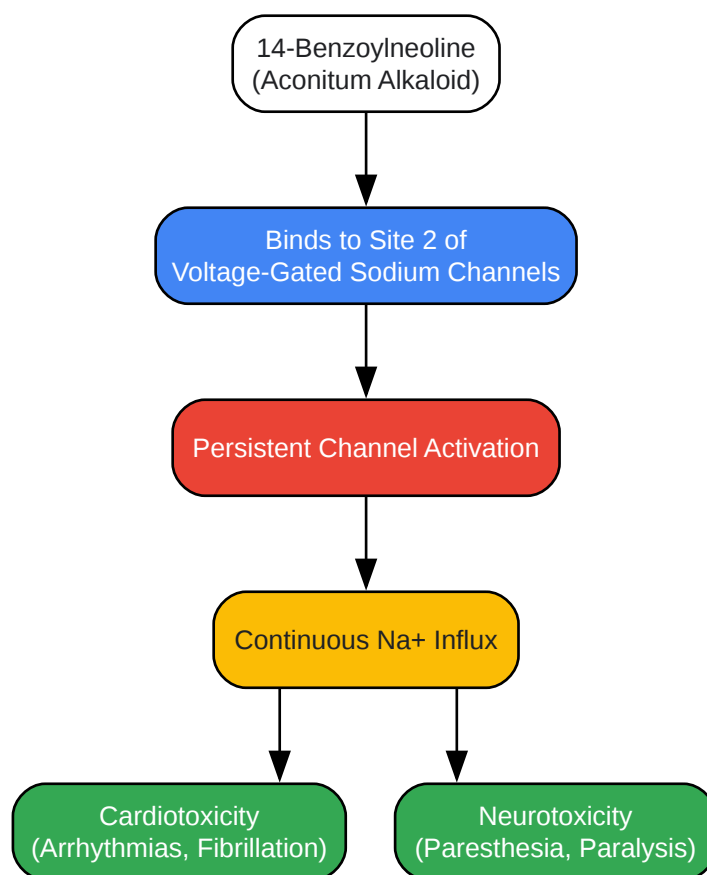
- All waste contaminated with **14-Benzoylneoline** (e.g., pipette tips, gloves, absorbent material) must be disposed of as hazardous chemical waste according to institutional and local regulations.

Visualizations



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Caption: Workflow for Safely Handling **14-Benzoylneoline**.



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Caption: Presumed Mechanism of Toxicity for **14-Benzoylneoline**.

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